

TRK-IN-16 Basic Information and Handling

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Compound Focus: Trk-IN-16

Cat. No.: S12882891

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The table below summarizes the key chemical properties and storage recommendations for **TRK-IN-16** based on current supplier data.

Property	Specification
CAS Number	1365212-81-2 [1] [2]
Molecular Formula	C ₁₉ H ₂₀ FN ₅ O [1] [2]
Molecular Weight	353.39 g/mol [1] [2]
Recommended Storage (Powder)	-20°C for 3 years [1]
Recommended Storage (Solution)	-80°C for 1 year [1]
Shipping Conditions	On blue ice or at ambient temperature [1]

Frequently Asked Questions

Here are answers to common questions based on the available data:

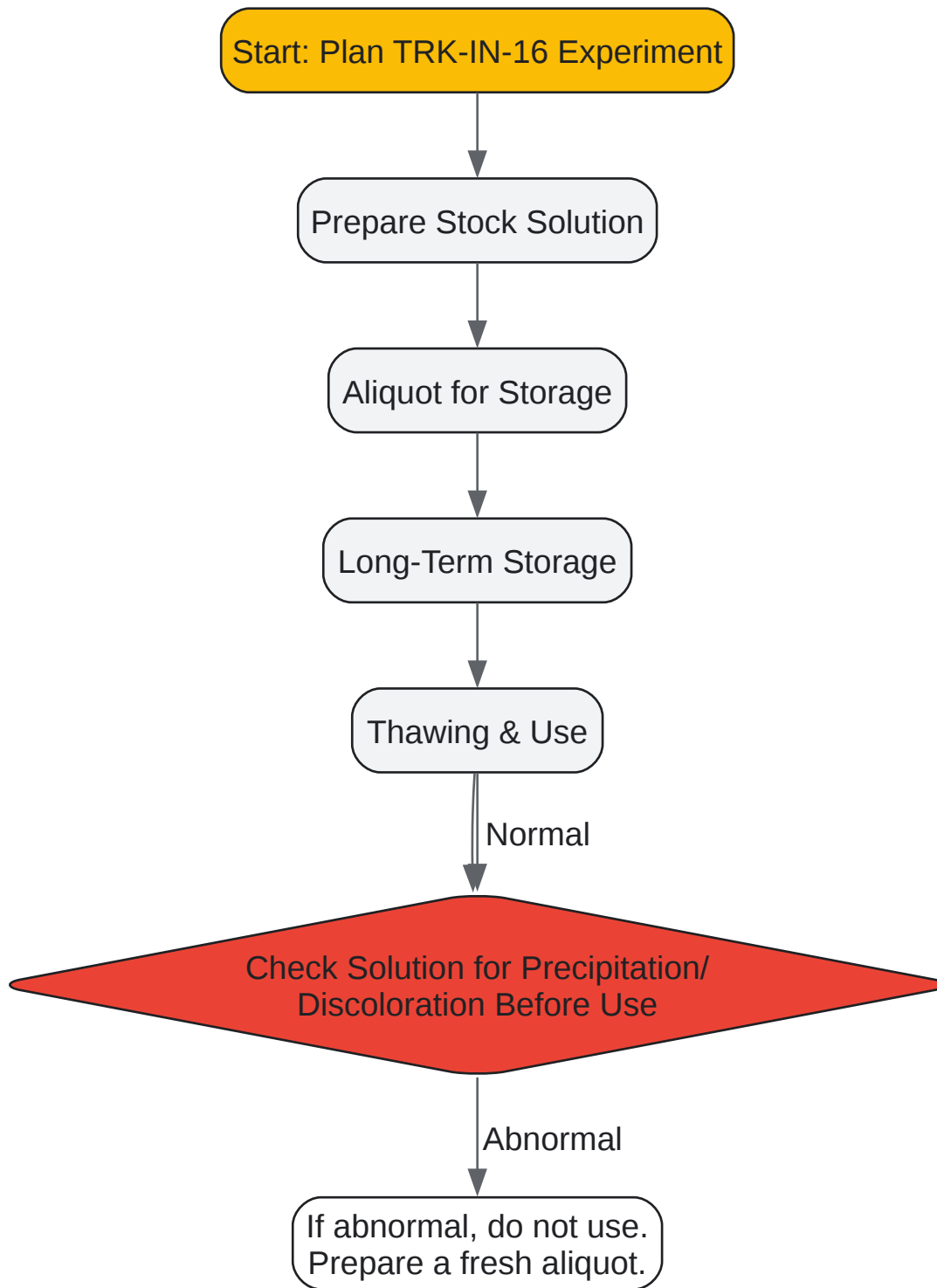
- What is the best way to store a stock solution of TRK-IN-16 for long-term use?** It is recommended to store **TRK-IN-16** solutions at **-80°C**, where they can be stable for up to one year. For short-term

storage of frequently used solutions, the supplier suggests that the powder form is stable for three years at -20°C, but the stability of solutions at this higher temperature is not specified [1].

- **What solvents are recommended for preparing TRK-IN-16 solutions?** The search results do not provide explicit solubility data or recommended solvents for **TRK-IN-16**. One source mentions that common co-solvents like DMSO, PEG300, and Tween 80 are available for purchase for use in formulation protocols [1]. Preliminary solubility testing in standard solvents is advised.
- **Is there a known protocol for creating an in vivo dosing formulation?** One supplier provides a sample **in vivo formulation calculation** for reference. The example uses a mixture of **5% DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS/ddH₂O** to achieve a working concentration of 2 mg/mL [1]. This is a generic example, and the exact protocol should be optimized for your specific experimental needs.

Experimental Troubleshooting Guide

The following workflow outlines a recommended approach for handling **TRK-IN-16**, especially in the absence of comprehensive stability data.



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Key Technical Considerations

Given the lack of specific data, here are critical points to consider for your experiments:

- **Stability Monitoring is Crucial:** In the absence of concrete data, you must establish your own stability-indicating methods. **High-Performance Liquid Chromatography (HPLC)** is the standard technique for tracking the concentration of the parent compound and detecting the emergence of degradation products over time.
- **Avoid Repeated Freeze-Thaw Cycles:** The practice of aliquoting is recommended specifically to minimize repeated freezing and thawing of the stock solution, which is a common cause of compound degradation and loss of potency.
- **Document Everything:** Meticulously record the solvent used, stock concentration, storage conditions (including freezer temperature logs), and the date of preparation for every solution. This documentation is essential for troubleshooting and ensuring experimental reproducibility.

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References

1. TRK-IN-16 [targetmol.com]
2. TRK-IN-16 | TRK Inhibitor [medchemexpress.com]

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